

# An In-depth Technical Guide to 2-Amino-4-methyl-6-nitrophenol

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## Compound of Interest

Compound Name: 4-Amino-2-methyl-6-nitrophenol

CAS No.: 13478-91-6

Cat. No.: B576897

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For Researchers, Scientists, and Drug Development Professionals

## Introduction: Navigating the Isomeric Landscape of Amino-methyl-nitrophenols

The precise nomenclature of substituted aromatic compounds is critical for unambiguous scientific communication. The compound of interest, often referred to as **4-Amino-2-methyl-6-nitrophenol**, is more systematically and commonly identified in chemical literature and databases as 2-Amino-4-methyl-6-nitrophenol. This guide will focus on this specific isomer, which corresponds to the Chemical Abstracts Service (CAS) number 6265-07-2. It is crucial for researchers to verify the CAS number to ensure they are working with the correct molecule, as different isomers can exhibit vastly different chemical and biological properties. This document provides a comprehensive overview of the molecular characteristics, synthesis, applications, and analytical methodologies pertinent to 2-Amino-4-methyl-6-nitrophenol, designed to support professionals in research and development.

## Core Molecular and Physicochemical Properties

2-Amino-4-methyl-6-nitrophenol is a versatile organic compound whose utility is derived from its unique arrangement of functional groups on the phenol ring. These groups—amino, methyl, and nitro—impart specific reactivity and physical characteristics to the molecule.

## Molecular Formula and Weight

The fundamental identity of this compound is defined by its elemental composition and mass.

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>8</sub> N <sub>2</sub> O <sub>3</sub>	[1][2][3]
Molecular Weight	168.15 g/mol	[2][3]
CAS Number	6265-07-2	[1][2][3][4]
IUPAC Name	2-amino-4-methyl-6-nitrophenol	[1][2]
Synonyms	2-Amino-6-nitro-p-cresol, 4-Methyl-2-amino-6-nitrophenol	[2][4]

## Physicochemical Characteristics

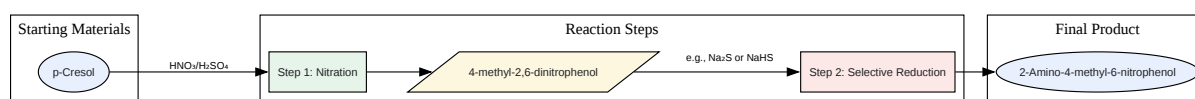
The physical properties of 2-Amino-4-methyl-6-nitrophenol are essential for its handling, storage, and application in various experimental settings.

Property	Description	Source(s)
Appearance	Yellow to orange crystalline or powdery substance.	[4]
Melting Point	119 °C or 140-142 °C (values vary between sources).	[4][5]
Solubility	Limited solubility in water; better solubility in organic solvents.	[4]
Density	1.421 g/cm <sup>3</sup>	[5]
Boiling Point	299.1 °C at 760 mmHg	[5]
Flash Point	134.7 °C	[5]

## Synthesis and Chemical Reactivity

The synthesis of 2-Amino-4-methyl-6-nitrophenol typically involves multi-step organic reactions. A common synthetic route is the aminolysis of methyl p-nitrophenol.[4] The reactivity of this compound is governed by its functional groups. The amino group can undergo acylation, alkylation, and diazotization, making it a valuable precursor for more complex molecules. The nitro group is electron-withdrawing and can be reduced to form the corresponding diamine, further expanding its synthetic utility.

## Workflow for a Generalized Synthesis



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Caption: Generalized synthetic pathway for 2-Amino-4-methyl-6-nitrophenol.

## Applications in Research and Industry

The unique chemical structure of 2-Amino-4-methyl-6-nitrophenol makes it a valuable intermediate in several fields.

- **Dyes and Pigments:** It serves as a crucial intermediate in the synthesis of azo dyes.[3][4] These dyes are widely used in the textile and printing industries for their vibrant colors and stability.
- **Pharmaceuticals:** This compound is utilized in the synthesis of various pharmaceutical agents, including analgesics and anti-inflammatory drugs.[3] Its functional groups provide reactive sites for building more complex therapeutic molecules.
- **Analytical Chemistry:** It can be employed as a reagent in analytical methods, such as colorimetric assays for the detection and quantification of metal ions.[3]
- **Polymer Chemistry:** It can act as a stabilizer in polymer formulations, enhancing the thermal and oxidative stability of plastics.[3]

## Analytical Methodologies

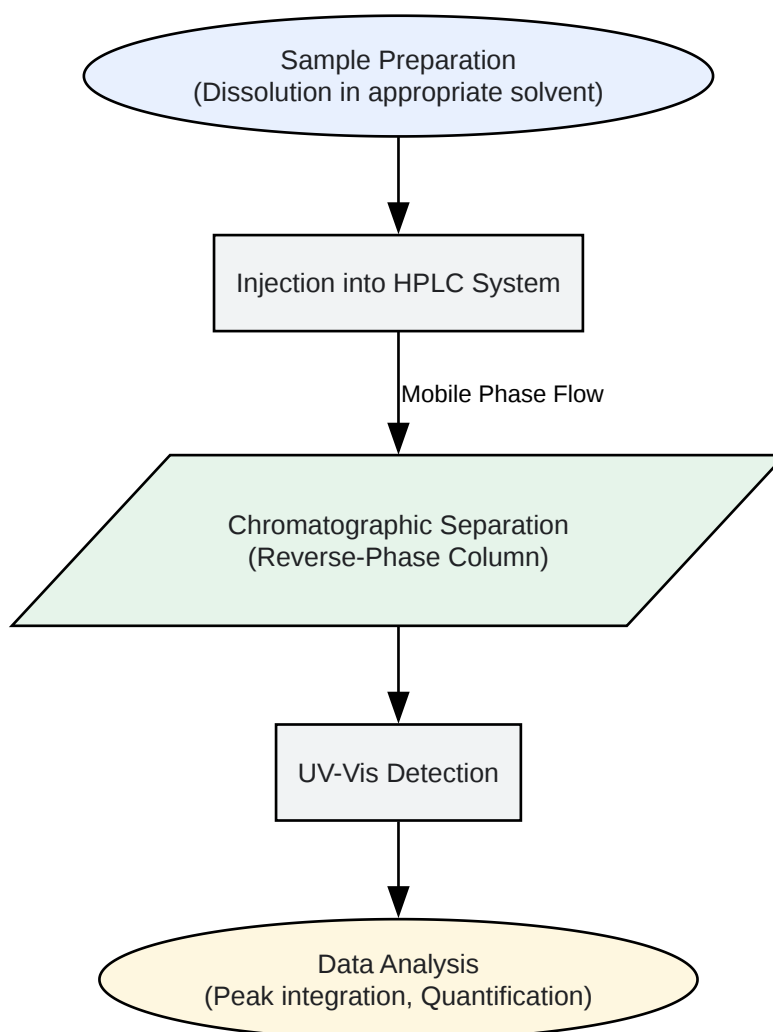
Accurate and precise analytical methods are essential for the quality control and study of 2-Amino-4-methyl-6-nitrophenol and its related compounds. High-Performance Liquid Chromatography (HPLC) is a commonly used technique.

For the related compound 4-Amino-2-nitrophenol, a reverse-phase HPLC method has been described with the following conditions:

- **Column:** Primesep 100 stationary phase column.[6]
- **Mobile Phase:** An isocratic mixture of water, acetonitrile (MeCN), and sulfuric acid.[6]
- **Detection:** UV at 275 nm.[6]

While this method is for a related isomer, it provides a solid starting point for developing a validated analytical procedure for 2-Amino-4-methyl-6-nitrophenol. Method development would involve optimizing the mobile phase composition, flow rate, and detection wavelength for the specific compound.

## Experimental Workflow for HPLC Analysis



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Caption: A typical workflow for the HPLC analysis of nitrophenol compounds.

## Safety and Handling

2-Amino-4-methyl-6-nitrophenol may be toxic to the human body.[4] When handling this compound, it is essential to take appropriate safety precautions:

- Avoid inhaling dust or gas.[4]
- Use personal protective equipment, including gloves and safety glasses.

- In case of accidental inhalation or contact with skin or eyes, rinse immediately with plenty of water and seek medical assistance.[4]
- Store in a dry, well-ventilated place.[4]
- Dispose of waste in accordance with relevant regulations.[4]

For the related compound 4-Amino-2-nitrophenol, there is evidence of carcinogenicity, and it may cause irritation of the skin, eyes, and respiratory tract.[7][8] Given the structural similarities, a cautious approach to handling 2-Amino-4-methyl-6-nitrophenol is warranted.

## Conclusion

2-Amino-4-methyl-6-nitrophenol is a significant chemical intermediate with diverse applications, particularly in the synthesis of dyes and pharmaceuticals. A thorough understanding of its properties, synthesis, and safe handling procedures is paramount for researchers and professionals in the chemical and pharmaceutical industries. The isomeric nature of this compound necessitates careful attention to its nomenclature and CAS number to ensure the correct substance is being used in any application.

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